

In-Depth Technical Guide to the Physical Characteristics of Borane-Tetrahydrofuran Complex

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical characteristics of the borane-tetrahydrofuran (THF) complex. The information herein is intended to support laboratory research, chemical process development, and safety protocols. This document presents quantitative data in a structured format, details relevant experimental methodologies, and includes visualizations to illustrate key concepts.

Core Physical Properties

The borane-THF complex, a widely utilized reducing agent in organic synthesis, is a colorless liquid at room temperature.[1][2] It is a coordination compound formed between the Lewis acid borane (BH₃) and the Lewis base tetrahydrofuran (THF).[2][3] This complexation stabilizes the otherwise highly reactive and pyrophoric diborane (B₂H₆), making it a safer and more convenient reagent.[4]

Quantitative Data Summary

The following table summarizes the key physical properties of the borane-tetrahydrofuran complex. It is important to note that this complex is typically supplied as a 1.0 M solution in THF, often with stabilizers such as sodium borohydride or N-Isopropyl-N-methyl-tert-



butylamine.[5][6][7] The properties listed may pertain to the complex itself or its common solution form.

Property	Value	Notes and Conditions
Molecular Formula	C ₄ H ₁₁ BO	[8]
Molecular Weight	85.94 g/mol	[8]
Appearance	Colorless liquid	[1][2]
Density	0.880 - 0.898 g/mL	At 25 °C. Varies slightly with the specific stabilizer used.[5] [6]
Melting Point	-17 °C	
Boiling Point	~66 °C	This is the boiling point of the solvent, THF. The complex can decompose at elevated temperatures.[1]
Flash Point	-17 °C to -22 °C	Closed cup.[7]
Solubility	Highly soluble in THF and other organic solvents. Reacts violently with water.	[9]
Stability	Thermally unstable. Decomposes at temperatures above 35-50°C. Sensitive to air and moisture.	[1] Must be stored at low temperatures (typically 2-8°C) under an inert atmosphere.[7]

Experimental Protocols

The accurate determination of the physical properties of the borane-THF complex requires specialized techniques due to its reactivity with air and moisture. All manipulations should be performed under an inert atmosphere (e.g., argon or nitrogen) using Schlenk line or glovebox techniques.



Determination of Density

The density of the borane-THF solution can be determined using a hermetically sealed oscillating U-tube density meter. This method is preferred as it minimizes contact with the atmosphere.

Methodology:

- Instrument Calibration: Calibrate the density meter with dry air and degassed, deionized water at the desired temperature (e.g., 25 °C).
- Sample Handling: Under an inert atmosphere, draw the borane-THF solution into a gastight syringe.
- Measurement: Inject the solution into the density meter's measurement cell, ensuring no air bubbles are introduced.
- Data Acquisition: Allow the temperature to equilibrate and record the density reading.
- Cleaning: Thoroughly flush the cell with a dry, inert solvent (e.g., anhydrous THF) and dry with a stream of inert gas after the measurement.

Determination of Melting Point

The melting point of the borane-THF complex can be determined using a differential scanning calorimeter (DSC) equipped with hermetically sealed sample pans.

Methodology:

- Sample Preparation: In a glovebox, load a small, accurately weighed sample of the borane-THF complex into a hermetically sealable aluminum DSC pan.
- Instrument Setup: Place the sealed sample pan and an empty, sealed reference pan into the DSC cell.
- Thermal Program: Cool the sample to a temperature well below the expected melting point (e.g., -50 °C).



- Data Collection: Heat the sample at a controlled rate (e.g., 2-5 °C/min) and record the heat flow as a function of temperature.
- Analysis: The melting point is determined as the onset or peak of the endothermic melting transition.

Determination of Boiling Point

The boiling point of the borane-THF solution is essentially that of the THF solvent. Standard distillation methods can be adapted for use under an inert atmosphere.

Methodology:

- Apparatus Setup: Assemble a distillation apparatus with a Schlenk flask, a distillation head with a thermometer, a condenser, and a receiving flask, all under a positive pressure of inert gas.
- Sample Charging: Charge the Schlenk flask with the borane-THF solution and a magnetic stir bar.
- Heating: Gently heat the solution while stirring.
- Observation: Record the temperature at which the vapor and liquid are in equilibrium, as indicated by a stable temperature reading during distillation.

Assessment of Thermal Stability

The thermal stability of the borane-THF complex can be evaluated using techniques such as accelerating rate calorimetry (ARC) or by monitoring its decomposition over time at a set temperature using NMR spectroscopy.

Methodology (Isothermal NMR Study):

- Sample Preparation: In a glovebox, prepare several NMR tubes each containing an identical aliquot of the borane-THF solution.
- Incubation: Place the sealed NMR tubes in a temperature-controlled bath at the desired study temperature (e.g., 40 °C).

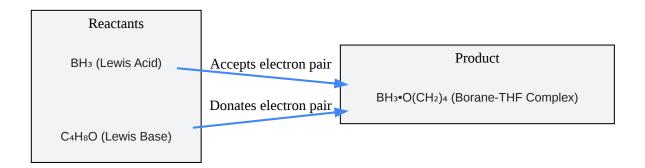


- NMR Analysis: At regular time intervals, remove a tube from the bath, cool it to room temperature, and acquire a ¹¹B NMR spectrum.
- Data Analysis: Integrate the signals corresponding to the borane-THF complex and any decomposition products to determine the rate of decomposition.

Visualizations

Lewis Acid-Base Complex Formation

The borane-tetrahydrofuran complex is formed through a Lewis acid-base interaction. The electron-deficient boron atom in borane acts as a Lewis acid, accepting a pair of electrons from the oxygen atom in tetrahydrofuran, which acts as a Lewis base.



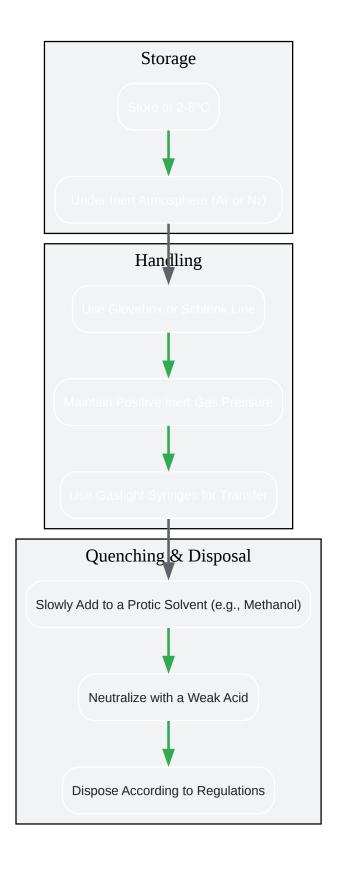
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Caption: Formation of the Borane-THF Complex.

Safe Handling and Storage Workflow

Due to its reactivity and thermal instability, a strict workflow for handling and storing the boranetetrahydrofuran complex is essential to ensure laboratory safety and maintain reagent quality.





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Caption: Safe Handling and Storage Workflow.



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